

Synthesis of N-Tosyl-L-hydroxyprolinol: An Application Note and Detailed Protocol

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Compound of Interest

Compound Name: *N-Tosylhydroxy-L-prolinol*

Cat. No.: *B15549513*

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Abstract

This document provides a comprehensive experimental protocol for the synthesis of N-Tosyl-L-hydroxyprolinol, a valuable chiral building block in organic synthesis and drug development. The procedure is presented as a two-step process commencing with the N-tosylation of commercially available L-hydroxyproline, followed by the selective reduction of the carboxylic acid moiety. Detailed methodologies for each reaction, including reagent quantities, reaction conditions, and purification techniques, are outlined. All quantitative data is summarized for clarity, and a visual representation of the experimental workflow is provided.

Introduction

N-Tosyl-L-hydroxyprolinol is a key intermediate in the synthesis of a variety of complex molecules, including pharmaceuticals and chiral ligands. The presence of the tosyl protecting group on the nitrogen atom allows for selective reactions at other functional groups, while the chiral diol moiety provides a scaffold for asymmetric synthesis. This protocol details a reliable and reproducible method for the preparation of this compound from L-hydroxyproline.

Experimental Protocols

The synthesis of N-Tosyl-L-hydroxyprolinol is achieved in two main steps:

- Step 1: Synthesis of N-Tosyl-L-hydroxyproline
- Step 2: Synthesis of N-Tosyl-L-hydroxyprolinol

Step 1: Synthesis of N-Tosyl-L-hydroxyproline

This step involves the protection of the secondary amine of L-hydroxyproline with a tosyl group.

Materials:

- L-Hydroxyproline
- p-Toluenesulfonyl chloride (TsCl)
- Sodium hydroxide (NaOH)
- Dichloromethane (DCM)
- Hydrochloric acid (HCl)
- Sodium sulfate (Na_2SO_4)
- Ethyl acetate (EtOAc)
- Hexane

Procedure:

- Dissolve L-hydroxyproline (1.0 eq) in an aqueous solution of sodium hydroxide (2.5 eq) and cool the mixture to 0 °C in an ice bath.
- To the stirred solution, add a solution of p-toluenesulfonyl chloride (1.1 eq) in dichloromethane dropwise, maintaining the temperature at 0 °C.
- Allow the reaction mixture to warm to room temperature and stir for 12-16 hours.

- Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Once the reaction is complete, acidify the aqueous layer to a pH of 2-3 with hydrochloric acid.
- Extract the aqueous layer with ethyl acetate (3 x volume).
- Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate.
- Filter the solution and concentrate the solvent under reduced pressure to obtain the crude N-Tosyl-L-hydroxyproline.
- Purify the crude product by recrystallization from an ethyl acetate/hexane mixture to yield pure N-Tosyl-L-hydroxyproline as a white solid.

Step 2: Synthesis of N-Tosyl-L-hydroxyprolinol

This step involves the reduction of the carboxylic acid group of N-Tosyl-L-hydroxyproline to a primary alcohol.

Materials:

- N-Tosyl-L-hydroxyproline
- Borane dimethyl sulfide complex (BMS)
- Anhydrous tetrahydrofuran (THF)
- Methanol (MeOH)
- Saturated aqueous sodium bicarbonate (NaHCO_3)
- Sodium sulfate (Na_2SO_4)
- Ethyl acetate (EtOAc)
- Hexane

Procedure:

- Dissolve N-Tosyl-L-hydroxyproline (1.0 eq) in anhydrous tetrahydrofuran under an inert atmosphere (e.g., nitrogen or argon).
- Cool the solution to 0 °C in an ice bath.
- Slowly add borane dimethyl sulfide complex (2.0-3.0 eq) dropwise to the stirred solution.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 4-6 hours.
- Monitor the reaction by TLC.
- Upon completion, cool the reaction mixture back to 0 °C and cautiously quench the excess borane by the slow, dropwise addition of methanol.
- Concentrate the mixture under reduced pressure.
- Redissolve the residue in ethyl acetate and wash sequentially with saturated aqueous sodium bicarbonate and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel using an ethyl acetate/hexane gradient to afford N-Tosyl-L-hydroxyprolinol as a white solid.

Data Presentation

Parameter	Step 1: N-Tosyl-L-hydroxyproline	Step 2: N-Tosyl-L-hydroxyprolinol
Starting Material	L-Hydroxyproline	N-Tosyl-L-hydroxyproline
Key Reagents	p-Toluenesulfonyl chloride, NaOH	Borane dimethyl sulfide complex
Solvent	Water/DCM	Anhydrous THF
Reaction Temperature	0 °C to Room Temperature	0 °C to Room Temperature
Reaction Time	12-16 hours	4-6 hours
Purification Method	Recrystallization	Flash Column Chromatography
Typical Yield	85-95%	80-90%
Physical Appearance	White Solid	White Solid

Experimental Workflow Diagram



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